

Technical Support Center: Optimizing 2-Methyl-6-Azaindole Derivatives

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Compound of Interest

Compound Name: 2-Methyl-1H-pyrrolo[2,3-c]pyridine

CAS No.: 65645-56-9

Cat. No.: B1313987

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Prepared by: Gemini, Senior Application Scientist Topic: Improving the Ligand Efficiency of 2-Methyl-6-Azaindole Derivatives Audience: Researchers, scientists, and drug development professionals

This guide provides in-depth technical support for research teams working on the lead optimization of 2-methyl-6-azaindole derivatives. It is structured as a series of frequently asked questions and troubleshooting scenarios to address common challenges encountered during the drug discovery process.

Introduction: The Value of Ligand Efficiency and the Azaindole Scaffold

The 2-methyl-6-azaindole scaffold has become a "privileged structure" in medicinal chemistry, largely due to its role as a bioisostere of the ubiquitous indole nucleus.^{[1][2][3][4]} The strategic placement of a nitrogen atom in the 6-position of the fused ring system offers several advantages over a traditional indole. It can act as a hydrogen bond acceptor and modulate the scaffold's physicochemical properties, often improving solubility and metabolic stability.^{[2][3]} This makes it a highly attractive starting point, particularly for targets like protein kinases, where

the azaindole nitrogen can form crucial hydrogen bonds with the hinge region of the ATP binding site.[2]

However, a promising scaffold is only the beginning. The ultimate goal of lead optimization is not just to maximize potency, but to do so efficiently. This is where the concept of Ligand Efficiency (LE) becomes paramount. LE is a metric that normalizes binding affinity for the size of the molecule, helping to guide the development of compounds with an optimal balance of potency and drug-like properties, thereby avoiding the common pitfall of "molecular inflation." [5][6][7] This guide will help you navigate the challenges of optimizing this scaffold with a focus on maximizing ligand efficiency.

Frequently Asked Questions (FAQs)

Q1: What exactly is Ligand Efficiency (LE) and why is it a more informative metric than IC50 alone?

A1: Ligand Efficiency (LE) measures the binding energy of a ligand per non-hydrogen atom (also known as a heavy atom, HA). It provides a way to assess the quality of a binding interaction, answering the question: "How much binding affinity am I getting for each atom I add to the molecule?"

It is most commonly calculated using the following formula:

$$LE = 1.4 * pActivity / N$$

Where:

- pActivity is the negative logarithm of the binding constant (e.g., pIC50, pKi, or pKd).
- N is the number of non-hydrogen atoms in the molecule.[5]

While a low IC50 value indicates high potency, it doesn't tell the whole story. It's relatively easy to increase potency by adding large, greasy, lipophilic groups that make many contacts with the target. However, this often leads to poor physicochemical properties, such as low solubility, high metabolic clearance, and potential off-target toxicity.[6][7] LE helps to identify compounds that achieve their potency through specific, high-quality interactions rather than sheer size,

making them better starting points for developing safe and effective drugs.^{[6][7]} A commonly accepted threshold for a good LE is ≥ 0.3 kcal/mol per heavy atom.

Q2: Beyond LE, what other efficiency metrics should my team be tracking?

A2: While LE is crucial, a multi-parameter approach is essential for successful lead optimization. A key complementary metric is Lipophilic Ligand Efficiency (LLE or LipE).

- $LLE = pActivity - cLogP$

LLE assesses the relationship between a compound's potency and its lipophilicity (cLogP).^[7] High lipophilicity is a major cause of problems in drug development, including poor solubility, high plasma protein binding, and rapid metabolism. The goal is to increase potency without a corresponding increase in lipophilicity. An ideal LLE value is generally considered to be greater than 5. Tracking both LE and LLE simultaneously helps to ensure that your optimization efforts are producing potent compounds with favorable, drug-like ADME (Absorption, Distribution, Metabolism, and Excretion) properties.^[7]

Q3: What makes the 2-methyl-6-azaindole scaffold a particularly effective core for kinase inhibitors?

A3: The 2-methyl-6-azaindole scaffold is highly effective for several reasons:

- **Bioisosterism with Purines:** The core structure mimics the purine ring of ATP, the natural substrate for kinases. This allows it to fit readily into the ATP binding site.^[4]
- **Key Hinge-Binding Interaction:** The nitrogen at the 7-position (N7) of the pyrrole ring acts as a crucial hydrogen bond donor, while the pyridine nitrogen at the 6-position (N6) can act as a hydrogen bond acceptor. This pattern allows the scaffold to form the canonical hydrogen bonds with the "hinge region" of the kinase, a critical interaction for potent inhibition.^[2]
- **Tunable Properties:** The azaindole core provides multiple vectors for chemical modification, allowing for fine-tuning of potency, selectivity, and pharmacokinetic properties. The 2-methyl group often occupies a small hydrophobic pocket, providing a solid anchor point from which to build out.

Troubleshooting Guide: Common Experimental Hurdles

This section addresses specific problems you may encounter during your optimization campaign, providing causal explanations and actionable solutions.

Problem 1: My new derivative has excellent potency (e.g., $pIC_{50} = 8.5$), but my Ligand Efficiency is poor (e.g., $LE = 0.25$). What is the likely cause and how do I fix it?

- **Underlying Cause:** This is a classic case of "inefficient optimization." The gain in potency was likely achieved by adding a large, lipophilic substituent that contributes significantly to the heavy atom count (N) and cLogP without adding proportional binding energy. This strategy often leads to a dead end, producing large, poorly soluble molecules with unfavorable pharmacokinetics.[\[6\]](#)[\[7\]](#)
- **Solution & Optimization Strategy:**
 - **Analyze Group Efficiency (GE):** Go back and analyze the specific contribution of the last group you added. GE helps to quantify the binding efficiency of a particular modification. If the GE is low, that group is not an efficient addition and should be replaced.
 - **Prioritize Polar Interactions:** Instead of expanding into greasy, hydrophobic pockets, re-examine the protein-ligand binding site (ideally with a crystal structure). Look for opportunities to add smaller functional groups (e.g., hydroxyls, amides, small heterocycles) that can form specific, high-quality hydrogen bonds or other polar interactions. These are often more enthalpically driven and contribute more efficiently to binding affinity.
 - **Reduce Molecular Size:** Actively look for ways to trim down the molecule. Can a bulky phenyl ring be replaced by a smaller pyridyl or pyrazolyl ring without losing the key interaction? Can a long alkyl chain be truncated?
 - **Utilize Visualization Plots:** Create a plot of LE vs. LLE for your compound series. This will visually guide your optimization, helping you select modifications that improve both

potency and drug-like properties, moving your compounds towards the desired top-right quadrant.^[7]

Problem 2: My initial hits are weak ($\text{pIC}_{50} < 6$), and I'm struggling to establish a clear Structure-Activity Relationship (SAR). Where should I focus my synthetic efforts?

- Underlying Cause: Weak initial potency can stem from several sources: the compound itself (purity, solubility), the assay conditions, or a suboptimal fit of the scaffold in the target's binding pocket.
- Solution & Optimization Strategy:
 - De-risk the Biology First (Self-Validation):
 - Confirm Compound Integrity: Before synthesizing new analogs, verify the purity (>95%) and identity of your current hits via LC-MS and NMR. A common source of error is an impurity leading to an overestimation of compound concentration.^[8]
 - Check Solubility: Ensure your compound is fully dissolved in the assay buffer. Precipitated compound is not available to bind the target.
 - Validate the Assay: Run a known, potent inhibitor as a positive control to confirm your enzyme is active. Ensure your substrate (e.g., ATP in a kinase assay) concentration is appropriate and consistent, as this can significantly impact apparent IC_{50} values.^{[8][9]}
 - Systematic Scaffold Exploration: Once experimental factors are ruled out, begin a systematic exploration of the 2-methyl-6-azaindole core. Focus on one position at a time to generate clean SAR.

Key modification points on the 2-methyl-6-azaindole core.

- Position C3 (Green): This is often the primary growth vector. Explore small, diverse substituents here first. Try small alkyls, cycloalkyls, and simple (hetero)aryl groups to probe the surrounding pocket.

- Position N1 (Red): The N-H is often a key hydrogen bond donor. Before modifying it, ensure it's not critical for binding. If modification is tolerated, small alkyl groups can probe for nearby hydrophobic pockets and can significantly alter solubility and cell permeability.[\[10\]](#)
- Positions C4 & C5 (Yellow): These positions are ideal for fine-tuning properties. Adding small, polar groups can improve solubility. Halogenation (e.g., F, Cl) can modulate the pKa of the pyridine nitrogen and block potential sites of metabolism.

Problem 3: My lead compound has good potency and LE, but it suffers from poor solubility and/or rapid metabolic clearance.

- Underlying Cause: These ADME issues are frequently linked to high lipophilicity and the presence of "metabolically soft" spots on the molecule. Even with a good LE score, a compound can fail if it can't reach its target in vivo.
- Solution & Optimization Strategy:
 - Reduce Lipophilicity (Improve LLE):
 - Introduce Polar Atoms: Strategically replace carbon atoms with nitrogen (e.g., a phenyl ring for a pyridine ring) or add small polar functional groups (amides, sulfones, small alcohols) in solvent-exposed regions. The 6-azaindole core already provides an advantage over indole in this regard.[\[1\]](#)
 - Block Metabolic Hotspots ("Metabolic Hardening"):
 - If you have conducted metabolite identification studies, you will know where the molecule is being oxidized (often by Cytochrome P450 enzymes).
 - A common strategy is to replace a metabolically labile C-H bond on an aromatic ring with a C-F bond. The fluorine atom is a similar size to hydrogen but is not susceptible to oxidative metabolism.[\[11\]](#)

- Another approach is to introduce steric hindrance near the metabolic spot to prevent the enzyme from accessing it.
- Optimize Solubility:
 - Introduce Ionizable Centers: Add a basic amine or an acidic group if it can be tolerated for binding. This allows for salt formation and can dramatically improve aqueous solubility.
 - Break Up Flat, Aromatic Systems: High planarity can lead to crystal packing and poor solubility. Introducing sp^3 centers (e.g., replacing a flat linker with a piperidine or piperazine) can disrupt this planarity and improve solubility.

Data Presentation & Key Metric Tracking

Systematic data collection and analysis are vital. Use a table similar to the one below to track the progress of your analogs and make informed decisions.

Compound ID	Modification (vs. Core)	HAC (N)	pIC50	cLogP	LE (kcal/mol /HA)	LLE	Notes
Core-01	3-H	10	5.5	1.8	0.77	3.7	Starting Fragment
Analog-02	3-Phenyl	16	6.8	3.5	0.59	3.3	Potency gain, but inefficient (LE/LLE drop)
Analog-03	3-(4-pyridyl)	15	7.0	2.5	0.65	4.5	Good! Potency and LLE improved.
Analog-04	3-(4-pyridyl), 5-Fluoro	16	7.2	2.7	0.63	4.5	Minor potency gain, good for PK modulation
Analog-05	3-(4-hydroxyphenyl)	17	7.5	3.0	0.61	4.5	Good! H-bond improves potency efficiently

Experimental Protocols & Workflows

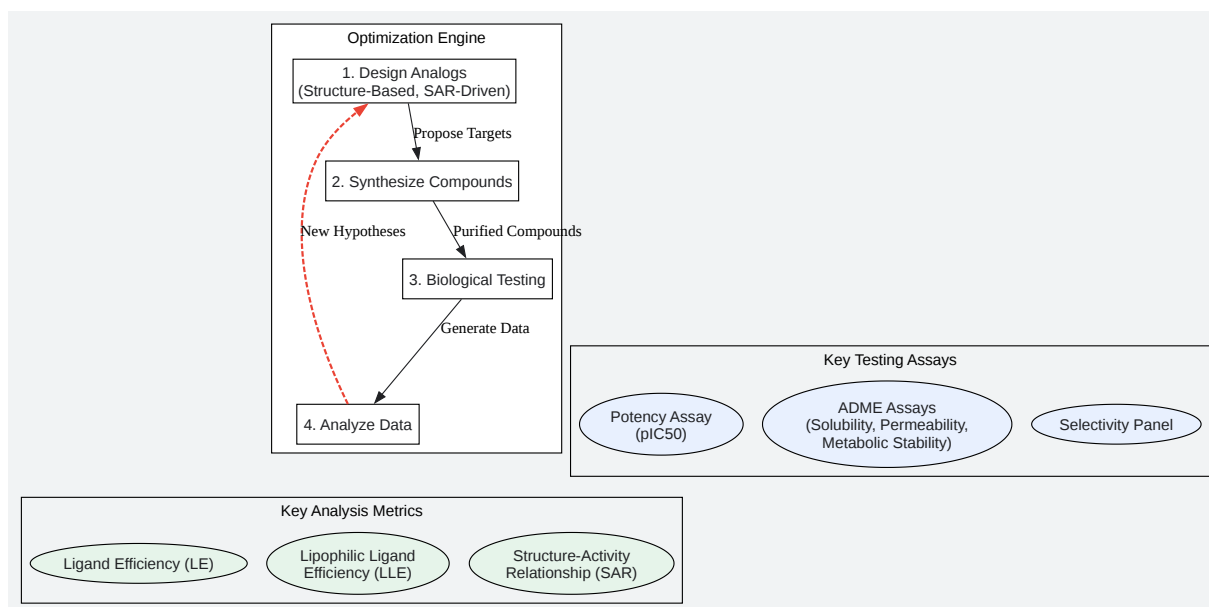
Protocol 1: Calculation of Key Ligand Efficiency Metrics

- Determine Potency: Obtain the IC50 or Ki value from your biochemical or binding assay in molar units (M).

- Convert to pActivity: Calculate $pActivity = -\log_{10}([IC_{50} \text{ or } K_i])$.
- Count Heavy Atoms (N): Count all non-hydrogen atoms in your molecule's chemical structure.
- Calculate Ligand Efficiency (LE): Use the formula: $LE = (1.4 * pActivity) / N$.
- Determine Lipophilicity (cLogP): Use computational software (e.g., ChemDraw, DataWarrior) to calculate the cLogP of your molecule.
- Calculate Lipophilic Ligand Efficiency (LLE): Use the formula: $LLE = pActivity - cLogP$.
- Analyze: Compare the calculated values against your project's target thresholds (e.g., $LE \geq 0.3$, $LLE \geq 5$).

Workflow 1: Iterative Lead Optimization Cycle

The following workflow illustrates the cyclical process of efficient lead optimization. The goal is to progress through these cycles, systematically improving compound quality with each iteration.



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The iterative cycle of design, synthesis, testing, and analysis in lead optimization.

References

- Wikipedia. Ligand efficiency. [[Link](#)]

- Creative Biolabs. Ligand Efficiency (LE) Assessment. [\[Link\]](#)
- Deep Origin. Ligand Efficiency (LE) - Computational Chemistry Glossary. [\[Link\]](#)
- National Center for Biotechnology Information. Exploring 6-Azaindole and 7-Azaindole Rings for Developing Cannabinoid Receptor 1 Allosteric Modulators. [\[Link\]](#)
- Repository of the Academy's Library. The Role of Ligand Efficiency Measures in Drug Discovery. [\[Link\]](#)
- MDPI. Metal-Catalyzed Cross-Coupling Reactions on Azaindole Synthesis and Functionalization. [\[Link\]](#)
- ACS Publications. Innovative Medicinal Chemistry Strategies for Improving Target Binding Kinetics in Drug Discovery. [\[Link\]](#)
- Chemspace. Lead Optimization in Drug Discovery: Process, Strategies & Tools. [\[Link\]](#)
- YouTube. ligand efficiency & heavy atoms in drugs. [\[Link\]](#)
- Frontiers. New strategies to enhance the efficiency and precision of drug discovery. [\[Link\]](#)
- Royal Society of Chemistry. Chapter 10: The Challenges of Multi-Target Lead Optimization. [\[Link\]](#)
- National Center for Biotechnology Information. Azaindole Therapeutic Agents. [\[Link\]](#)
- Patsnap. How to optimize lead compounds?. [\[Link\]](#)
- YouTube. structural changes & SAR for lead optimization. [\[Link\]](#)
- ResearchGate. Ligand Binding Efficiency: Trends, Physical Basis, and Implications. [\[Link\]](#)
- National Center for Biotechnology Information. Target-based evaluation of 'drug-like' properties and ligand efficiencies. [\[Link\]](#)
- Digital CSIC. Pharmacophore Identification and Structure–Activity Relationship Analysis of a Series of Substituted Azaindoles as Inhibitors. [\[Link\]](#)

- ACS Publications. Formation of 6-Azaindoles by Intramolecular Diels–Alder Reaction of Oxazoles and Total Synthesis of Marinoquinoline A. [\[Link\]](#)
- American Chemical Society. Synthesis of 6-azaindoles with “unusual” substitution pattern. [\[Link\]](#)
- Promega Connections. Factors Influencing Compound Potency in Biochemical and Cellular Assays. [\[Link\]](#)
- PubMed. Organometallic methods for the synthesis and functionalization of azaindoles. [\[Link\]](#)
- Organic Chemistry Portal. Azaindole synthesis. [\[Link\]](#)
- BellBrook Labs. Biochemical Assay Development: Strategies to Speed Up Research. [\[Link\]](#)
- RSC Publishing. Synthesis of pyrrolo[2,3-d]pyridazines and pyrrolo[2,3-c]pyridines (6-azaindoles). Experimental and theoretical study. [\[Link\]](#)
- BioProcess International. Building a Robust Biological Assay for Potency Measurement. [\[Link\]](#)
- National Center for Biotechnology Information. Potency Assay Variability Estimation in Practice. [\[Link\]](#)

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Sources

- 1. Exploring 6-Azaindole and 7-Azaindole Rings for Developing Cannabinoid Receptor 1 Allosteric Modulators - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 2. Azaindole Therapeutic Agents - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 3. img01.pharmablock.com [\[img01.pharmablock.com\]](http://img01.pharmablock.com)

- [4. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [5. Ligand efficiency - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [6. Ligand Efficiency \(LE\) - Computational Chemistry Glossary \[deeporigin.com\]](https://deeporigin.com)
- [7. real.mtak.hu \[real.mtak.hu\]](https://real.mtak.hu)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [9. bellbrooklabs.com \[bellbrooklabs.com\]](https://bellbrooklabs.com)
- [10. digital.csic.es \[digital.csic.es\]](https://digital.csic.es)
- [11. youtube.com \[youtube.com\]](https://youtube.com)
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